

What is the chemical structure of magnesium dihydrogen pyrophosphate?

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Compound of Interest

Compound Name: *Magnesium dihydrogen pyrophosphate*

Cat. No.: *B12731149*

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An In-depth Technical Guide to Magnesium Dihydrogen Pyrophosphate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **magnesium dihydrogen pyrophosphate**, detailing its chemical structure, properties, synthesis, and relevant experimental protocols. The information is intended to support research and development activities in the pharmaceutical and chemical sciences.

Chemical Structure and Properties

Magnesium dihydrogen pyrophosphate, also known as acid magnesium pyrophosphate, is an inorganic compound with the chemical formula $\text{MgH}_2\text{P}_2\text{O}_7$.^{[1][2][3]} It is the acidic magnesium salt of diphosphoric acid.^{[2][3]} The structure consists of a magnesium cation (Mg^{2+}) ionically bonded to the dihydrogen pyrophosphate anion ($\text{H}_2\text{P}_2\text{O}_7^{2-}$). The anion is characterized by two phosphorus atoms linked via a bridging oxygen atom (a P-O-P bond), with two protons (H^+) attached to two of the terminal oxygen atoms.

Synonyms: Magnesium dihydrogen diphosphate, Acid magnesium pyrophosphate, Monomagnesium dihydrogen pyrophosphate^{[3][4]} CAS Number: 20768-12-1^{[1][2][3]}

The compound is a white, odorless, crystalline powder.[2][3] It is slightly soluble in water and practically insoluble in ethanol.[2][3] In the presence of water, it can undergo slow hydrolysis to form monomagnesium phosphate ($\text{Mg}(\text{H}_2\text{PO}_4)_2$).[2]

Quantitative Data Summary

The following table summarizes the key quantitative specifications for **magnesium dihydrogen pyrophosphate**, primarily based on food-grade standards which are often used as a baseline for reagent quality in various applications.

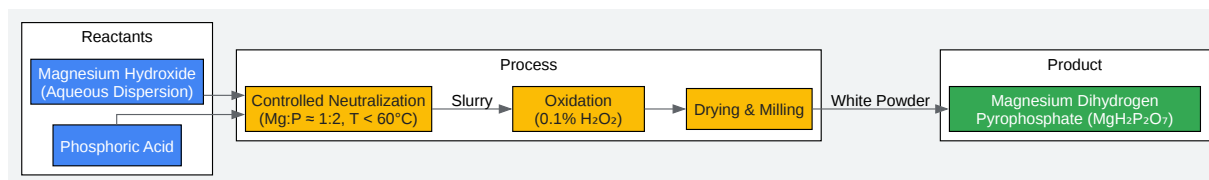
Property	Value	Reference(s)
Chemical Formula	$\text{MgH}_2\text{P}_2\text{O}_7$	[2][3]
Formula Weight	200.25 g/mol	[3]
Assay (as P_2O_5)	68.0% - 70.5%	[3]
Assay (as MgO)	18.0% - 20.5%	[3]
Solubility in Water	Approx. 1.0 g/L	[2]
Loss on Ignition	$\leq 12\%$ (800°C, 30 min)	[3]
Orthophosphate Impurity	$\leq 4\%$	[3]
Fluoride Impurity	≤ 20 mg/kg	[3]
Aluminum Impurity	≤ 50 mg/kg	[3]
Arsenic Impurity	≤ 1 mg/kg	[3]
Cadmium Impurity	≤ 1 mg/kg	[3]
Lead Impurity	≤ 1 mg/kg	[3]

Synthesis and Applications

Synthesis Workflow

The industrial synthesis of **magnesium dihydrogen pyrophosphate** involves a controlled neutralization reaction. An aqueous dispersion of magnesium hydroxide is slowly added to

phosphoric acid until a molar ratio of approximately 1:2 between magnesium and phosphorus is achieved.[2][3] The reaction temperature is maintained below 60°C. Following the reaction, a small amount of hydrogen peroxide (around 0.1%) is typically added to oxidize any impurities.[2][3] The final product is obtained after drying and milling the resulting slurry.[2][3]



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